

Application of 5-S-Cysteinyl-dopa in Monitoring Melanoma Treatment Response

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Compound of Interest

Compound Name: **Cysteinyl-dopa**
Cat. No.: **B216619**

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

5-S-**cysteinyl-dopa** (5-S-CD) is a key intermediate in the biosynthesis of pheomelanin, a type of melanin pigment.^{[1][2]} In patients with malignant melanoma, the levels of 5-S-CD in serum and urine can be significantly elevated, correlating with tumor burden and disease progression.^{[3][4]} This makes 5-S-CD a valuable biomarker for monitoring the efficacy of various melanoma treatments, including immunotherapy and chemotherapy.^{[5][6]} Tracking the changes in 5-S-CD concentrations can provide early indications of treatment response, often preceding clinical or radiological evidence of disease progression or regression.^{[3][7]} An increase in 5-S-CD levels may suggest treatment failure or disease recurrence, while a decrease is often associated with a positive therapeutic response.^{[8][9]}

Quantitative Data Summary

The following tables summarize quantitative data on 5-S-CD levels in melanoma patients, providing a reference for interpreting clinical and research findings.

Table 1: Serum 5-S-**Cysteinyl-dopa** Levels in Different Stages of Melanoma

Clinical Stage	Mean/Median 5-S-CD Level (nmol/L)	Number of Patients (n)	Reference
Control Subjects	2.7 ± 1.2 (Mean ± SD)	36	[1]
Stage I-II-III	Ranged around normal levels	479 (total)	[3]
Stage IV	72 ± 105 (Mean ± SD)	24	[1]
No Evidence of Disease	Ranged around normal levels	-	[3]
Tumor Burden	Significantly elevated	-	[3]

Table 2: Performance of Serum 5-S-CysteinylDopa as a Biomarker for Metastatic Melanoma (Stage IV)

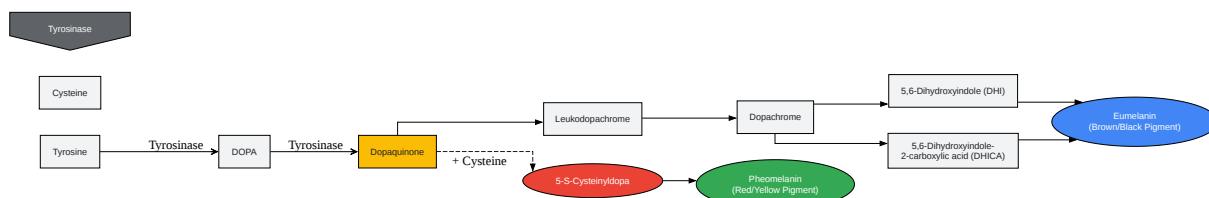
Performance Metric	Value	Patient Cohort	Reference
Sensitivity	69.7%	479 melanoma patients	[3]
Specificity	61.5%	479 melanoma patients	[3]
Positive Predictive Value	79.3%	479 melanoma patients	[3]
Sensitivity	73%	218 melanoma patients	[1][7]
Specificity	98%	218 melanoma patients	[1][7]
Positive Predictive Value	94%	218 melanoma patients	[7]

Table 3: Changes in Serum 5-S-CysteinylDopa Levels in Response to Nivolumab Treatment

Clinical Response	Change in 5-S-CD	Number of Patients	Reference
Partial Response (PR)	Decrease of ≥ 10 nmol/L	2 of 3	[10]
Progressive Disease (PD)	Increase of ≥ 10 nmol/L	4 of 8	[10]
PR and Stable Disease (SD)	Maximum change ratio < 1.3	All	[11]
Progressive Disease (PD)	Maximum change ratio ≥ 1.3	9 of 15	[11]

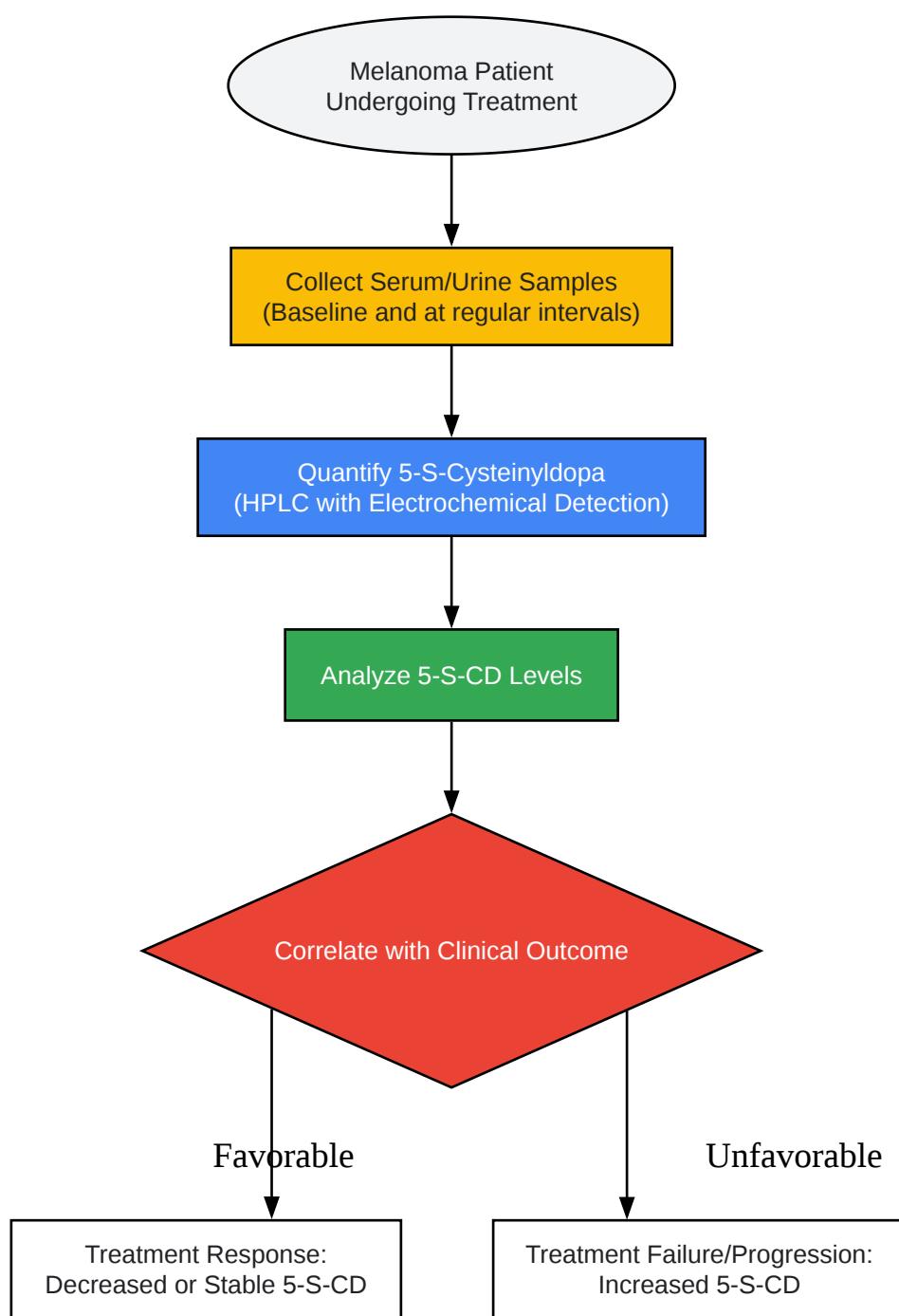
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the biochemical pathway of melanin synthesis and a typical workflow for monitoring melanoma treatment response using 5-S-CD.



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Caption: Simplified melanogenesis pathway showing the synthesis of eumelanin and pheomelanin.



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References

- 1. Significance of 5-S-Cysteinyl-dopa as a Marker for Melanoma - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Combination of serum 5-S-cysteinyl-dopa, melanoma inhibitory activity and IL-8 improves the diagnostic accuracy of malignant melanoma compared with individual markers - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Clinical significance of 5-S-cysteinyl-dopa monitoring in patients with malignant melanoma - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Serum concentration of 5-S-cysteinyl-dopa in patients with melanoma - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Significance of 5- S-Cysteinyl-dopa as a Marker for Melanoma - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. mdpi.com [mdpi.com]
- 7. Evaluation of 5-S-cysteinyl-dopa as a marker of melanoma progression: 10 years' experience - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. mdpi.com [mdpi.com]
- 9. aacrjournals.org [aacrjournals.org]
- 10. Serum 5-S-cysteinyl-dopa behavior in the early phase of nivolumab treatment of 12 melanoma patients | Semantic Scholar [semanticscholar.org]
- 11. ASCO – American Society of Clinical Oncology [asco.org]
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